3-Chloropyridine-2-carboxaldehyde safety data sheet (SDS) information

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Compound of Interest

Compound Name:	*3-Chloropyridine-2-carboxaldehyde*
CAS No.:	*206181-90-0*
Cat. No.:	*B112261*

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Technical Safety Guide: 3-Chloropyridine-2-carboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

Compound Identification:

- Name: **3-Chloropyridine-2-carboxaldehyde**
- Synonyms: 3-chloropicolinaldehyde, 3-Chloro-2-formylpyridine
- CAS Number: 206181-90-0
- Molecular Formula: C_6H_4ClNO
- Molecular Weight: 141.56 g/mol

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Hazard Identification and Classification

3-Chloropyridine-2-carboxaldehyde is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

Table 1: GHS Hazard Classification

Classification	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation

Data sourced from multiple suppliers.

Table 2: GHS Hazard and Precautionary Statements[1][2][3]

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Type	Code	Statement
Hazard	H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled. [2]
H315	Causes skin irritation.[1]	
H319	Causes serious eye irritation. [1][2]	
H335	May cause respiratory irritation.[1][2]	
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1][2][3]
P264	Wash skin thoroughly after handling.[1][3]	
P270	Do not eat, drink or smoke when using this product.[1][3]	
P271	Use only outdoors or in a well-ventilated area.[1][2][3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2][3]	
Response	P301+P317	IF SWALLOWED: Get medical help.[1]
P302+P352	IF ON SKIN: Wash with plenty of water.[1][3]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][3]	

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P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]	
P317	Get medical help.[1]	
P332+P317	If skin irritation occurs: Get medical help.[1]	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1][3]
P405	Store locked up.[1][3]	
Disposal	P501	Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1][3]

Physical and Chemical Properties

A summary of the available physical and chemical data for **3-Chloropyridine-2-carboxaldehyde** is provided below.

Table 3: Physical and Chemical Properties

Property	Value
Boiling Point	202°C[3]
Flash Point	76°C[3]
Density	1.3 ± 0.1 g/cm³[3]
Vapor Pressure	0.306mmHg at 25°C[3]
Refractive Index	1.593[3]

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Experimental Protocols

Detailed experimental protocols for the determination of the toxicological and physical/chemical properties listed in this guide are not provided in the source Safety Data Sheets. These tests are typically conducted according to standardized guidelines, such as those established by the OECD (Organisation for Economic Co-operation and Development).

Safe Handling and Storage

Handling:

- Handle in a well-ventilated place.[3]
- Wear suitable protective clothing, gloves, and eye/face protection.[3]
- Avoid contact with skin and eyes.[3]
- Avoid the formation of dust and aerosols.[3]
- Use non-sparking tools.[3]
- Prevent fire caused by electrostatic discharge.[3]

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[3][4]
- Keep away from fire and heat sources.[4]
- Store separately from oxidants, acids, and bases.[4]
- The recommended storage temperature is between 2-8°C under an inert atmosphere.

First Aid Measures

- If inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]

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- Following skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water and consult a doctor.[1]
- Following eye contact: Rinse with pure water for at least 15 minutes and consult a physician.[1]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[1]

Accidental Release Measures

- Avoid dust formation and breathing vapors, mist, or gas.[1]
- Use personal protective equipment, including chemical-impermeable gloves.[1]
- Ensure adequate ventilation and remove all sources of ignition.[1]
- Evacuate personnel to safe areas.[1]
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[1]
- Collect and arrange for disposal. Keep in suitable, closed containers for disposal.[1]

Visualizations

The following diagrams illustrate the logical relationships for hazard identification and response.

Caption: Hazard Identification and Required PPE Workflow.

Caption: First Aid Response for Exposure Incidents.

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